

High-Resolution F NMR Characterization of 1-Chloroheptadecafluorooctane

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Compound of Interest

Compound Name: 1-Chloroheptadecafluorooctane

CAS No.: 307-33-5

Cat. No.: B3031402

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Application Note: AN-F19-PFC-08

Abstract

This application note details the protocol for the Nuclear Magnetic Resonance (NMR) spectroscopic characterization of **1-Chloroheptadecafluorooctane** (

), a perfluorinated alkyl halide used in fluorous phase chemistry and tracer applications. Unlike standard organic molecules, this compound exhibits unique lipophobic and hydrophobic properties ("fluorous" behavior), necessitating specific solvent systems and acquisition parameters. We provide a validated methodology for solvent selection,

F acquisition optimization, and spectral assignment, addressing the challenges of wide spectral widths and long relaxation times characteristic of perfluorinated chains.

The "Fluorous" Challenge: Solvent Selection Strategy

The primary barrier to analyzing **1-Chloroheptadecafluorooctane** is solubility. Perfluorinated chains possess a rigid, helical twist geometry and a dense electron sheath that repels both

polar (water) and non-polar (hydrocarbon) solvents.

Solvent Performance Matrix

Solvent System	Solubility Rating	Advantages	Disadvantages	Recommended Use
Hexafluorobenzene (C ₆ F ₆)	Excellent	"Like dissolves like"; no lock interference if capillary used.	Expensive; requires external lock or admixture.	High-concentration structural studies.
Acetone-d ₆ (C ₃ H ₃ D ₃ O)	Good	High polarity helps solvate the dipole of the C-Cl bond; standard lock.	Potential overlap of solvent satellites; volatile.	Routine purity checks.
Chloroform-d (CHCl ₃ -d ₃)	Poor	Ubiquitous in labs.	Low solubility limit (<10 mM); aggregation leads to broad lines.	Quick qualitative screens only.
p-Toluenesulfonic acid (p-TSA)	Moderate	Good internal standard; reasonable solubility.	Overlaps in aromatic region; not deuterated (needs mix).	Quantitative NMR (qNMR) standard. [1] [2]

Expert Insight: The Co-Solvent Protocol

For optimal resolution without the cost of pure fluorinated solvents, we recommend a hybrid system:

- 90% Acetone-d₆ / 10%

The fluorobenzene acts as a "fluorous phase mediator," enhancing solubility, while the acetone provides the deuterium lock.

F NMR Acquisition Parameters

The

F nucleus (100% natural abundance, spin 1/2) is highly sensitive but presents a massive spectral width (SW). **1-Chloroheptadecafluorooctane** signals span approximately 60 ppm, but including internal standards requires a much wider window.

Critical Parameters (400 MHz Equivalent)

- Pulse Sequence:zg (standard 1D) or zgig (inverse gated decoupling if

C satellites interfere, though rare in F-F spectra).

- Spectral Width (SW): 200 ppm (approx. 75,000 Hz at 376 MHz).

- Reasoning: Covers

(-80 ppm) to

(-68 ppm) and bulk

(-120s), plus deep standards like

(-164 ppm).[3]

- Transmitter Offset (O1P): -100 ppm.

- Reasoning: Centers the window between the

and bulk

regions.

- Relaxation Delay (

): 5.0 – 10.0 seconds.

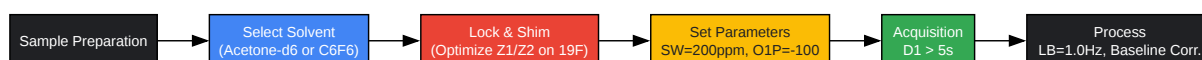
- Causality: Fluorine longitudinal relaxation (

) in perfluorinated chains is inefficient (slow) due to the lack of protons for dipolar relaxation. Short

leads to integration errors (saturation of signals).

- Scans (NS): 16 – 64. (High sensitivity of ¹⁹F allows low scan counts).

Workflow Visualization



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Figure 1: Optimized workflow for

¹⁹F NMR acquisition of perfluorinated compounds.

Spectral Analysis & Assignments

The structure of **1-Chloroheptadecafluorooctane** is:

(Labeled: C8 - C7 - C6 - C5 - C4 - C3 - C2 - C1)

Chemical Shift Table (Relative to = 0 ppm)

Assignment	Moiety	Approx. Shift (, ppm)	Multiplicity	Mechanistic Note
C1		-68.0 to -72.0	Triplet (br)	Deshielded by Chlorine electronegativity (Cl is less shielding than F).
C8		-81.5 to -82.0	Triplet	Terminal group; typically the sharpest signal.
C2	(to Cl)	-118.0 to -120.0	Multiplet	Shifted downfield by proximity to C1.
C7	(to)	-126.0 to -127.0	Multiplet	Distinct due to proximity.
C3-C6	Bulk	-121.0 to -123.0	Complex Overlap	The "hump." Difficult to resolve individual groups without 2D F COSY.

Key Diagnostic Feature: The signal at ~ -70 ppm is the "fingerprint" of the chlorofluorocarbon terminus. If this signal is absent, the Cl has likely hydrolyzed or the sample is perfluorooctane.

Detailed Experimental Protocol

Materials

- Analyte: **1-Chloroheptadecafluorooctane** (>95% purity).

- Solvent: Acetone-d6 (99.9% D) or Hexafluorobenzene/Acetone-d6 mix.
- Internal Standard:
 - Trifluorotoluene (Shift: -63.72 ppm).[\[3\]](#)
- NMR Tube: 5mm precision borosilicate (Wilmad 507-PP or equivalent).

Step-by-Step Methodology

- Gravimetric Preparation:
 - Weigh 15-20 mg of **1-Chloroheptadecafluorooctane** into a clean vial.
 - Note: The compound is a dense liquid (
g/mL). Pipetting by volume (approx 10
L) is acceptable but weight is preferred for qNMR.
- Solvation:
 - Add 0.6 mL Acetone-d6.
 - Vortex for 30 seconds. Ensure no "oil droplets" remain at the bottom. If droplets persist, add 50
L of Hexafluorobenzene.
- Reference Addition:
 - Add 2
L of Trifluorotoluene. Cap and invert to mix.
- Instrument Setup (Bruker TopSpin / Agilent VnmrJ):
 - Insert sample.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Lock on Acetone-d6.[\[3\]](#)
 - Tune/Match: Manually tune the probe to the

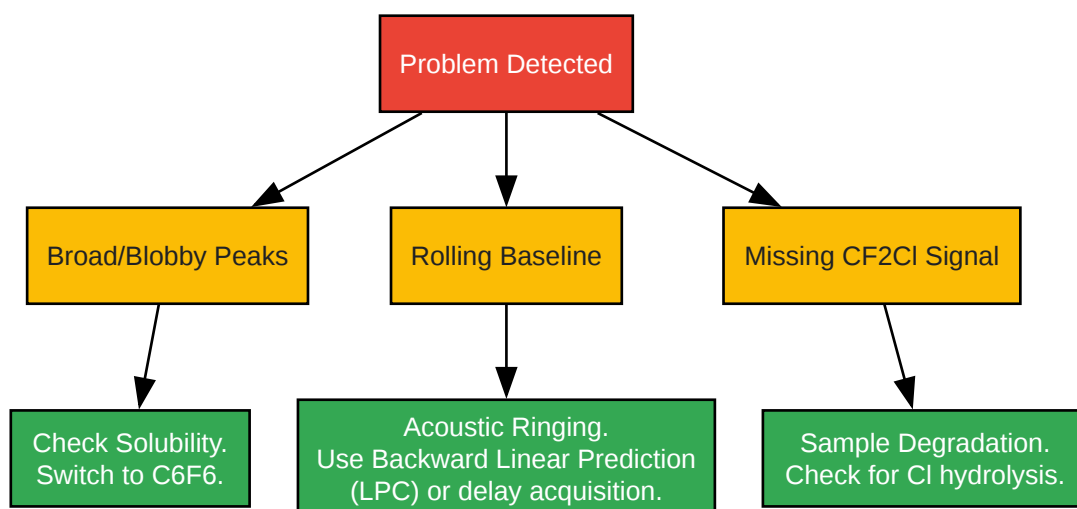
F frequency (approx 376 MHz on a 400 MHz magnet). This is critical as F-tuning drifts more than H-tuning.

- Shim: Perform gradient shimming on the Z-axis.
- Acquisition:
 - Load standard fluorine parameter set (fluorine or 19F_ZG).
 - Set SW = 200 ppm.
 - Set O1P = -100 ppm.
 - Set D1 = 5.0 s.
 - Set NS = 32.
 - Run command: zg (zero-go).
- Processing:
 - Apply Exponential Multiplication (EM) with LB = 1.0 Hz to reduce noise from the wide baseline.
 - Phase Correction: Use manual phasing. Automated phasing often fails on

F spectra due to the significant baseline roll caused by acoustic ringing of the probe.
 - Baseline Correction: Apply abs (automatic baseline) or a polynomial correction (Bernstein polynomial) to flatten the rolling baseline.

Troubleshooting & Quality Control

Logic Flow for Spectral Issues



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Figure 2: Troubleshooting decision matrix for common

^{19}F NMR anomalies.

Common Pitfalls

- Acoustic Ringing: The

^{19}F frequency often causes the probe coil to physically vibrate (ring), creating a massive rolling baseline in the first few milliseconds of the FID.

- Fix: Set the pre-scan delay (DE) slightly longer (e.g., 20

s) or use "Backward Linear Prediction" during processing to reconstruct the first few points of the FID.

- J-Coupling Confusion:

^{19}F -

^{19}F coupling extends over 4-5 bonds. The spectra will look more complex than proton NMR. Do not attempt to shim until the multiplets look like singlets; they are supposed to be complex multiplets.

References

- Chemical Shift Data & Trends: Alfa Chemistry. "19F NMR Chemical Shift Table." (General trends for CF3 and CF2 groups).
- Sigma-Aldrich. "Certified Reference Materials for 19F NMR."
- Relaxation & Temperature Effects
 - National Institutes of Health (PubMed). "Perfluorocarbon temperature measurements using 19F NMR."
 - [\[Link\]](#)
- Structural Properties of Perfluorinated Chains
 - Journal of Physical Chemistry A. "The Use of 19F NMR to Interpret the Structural Properties of Perfluorocarboxylate Acids." (Insight into the helical twist geometry and chain rigidity).
 - [\[Link\]](#)

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